

Application Notes & Protocols: Dipotassium Tetraborate as a Primary Standard in Titrations

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Compound of Interest

Compound Name: *Dipotassium tetraborate; Potassium borate*

Cat. No.: *B1143999*

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Introduction

Dipotassium tetraborate tetrahydrate ($K_2B_4O_7 \cdot 4H_2O$) is a crystalline salt that serves as an excellent primary standard in analytical chemistry, particularly for the standardization of strong acids. Its high purity, stability under normal conditions, and high molecular weight make it a reliable reference material for volumetric analysis. When dissolved in water, it hydrolyzes to produce a mildly alkaline solution, allowing for sharp and accurate endpoint detection in acid-base titrations.^{[1][2][3]} This document provides detailed application notes and protocols for the use of dipotassium tetraborate as a primary standard.

Properties of Dipotassium Tetraborate

Dipotassium tetraborate is a white, crystalline, odorless powder.^[3] It is highly soluble in water and its aqueous solutions are alkaline. A 2% solution of dipotassium tetraborate has a pH of approximately 9.2.^{[2][3]} Unlike sodium tetraborate (borax), which can be prone to efflorescence, dipotassium tetraborate exhibits good stability of its hydrated form under normal atmospheric conditions.^{[4][5][6]}

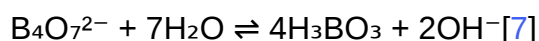
Key Physicochemical Properties:

Property	Value
Chemical Formula	$K_2B_4O_7 \cdot 4H_2O$
Molecular Weight	305.5 g/mol [2]
Appearance	White crystalline granules or powder[2][3]
Solubility in Water	17.8% by weight at room temperature[2]
pH of 2% Solution	~9.2[2][3]
Purity (Analytical Grade)	≥99.5%
Stability	Stable under normal temperature and humidity[2][3]

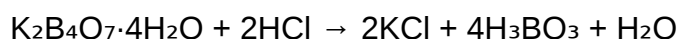
Principle of Titration

Dipotassium tetraborate is the salt of a strong base (potassium hydroxide) and a weak acid (boric acid). In solution, the tetraborate ion hydrolyzes to produce hydroxide ions, resulting in a basic solution.

Hydrolysis Reaction:



When titrated with a strong acid, such as hydrochloric acid (HCl), the hydroxide ions are neutralized. The overall reaction is:



At the equivalence point, the solution contains boric acid and potassium chloride. Boric acid is a very weak acid, resulting in a slightly acidic solution at the equivalence point (pH ≈ 5).[7] This allows for the use of an indicator that changes color in the acidic pH range.

Experimental Protocols

Preparation of a Standard Dipotassium Tetraborate Solution (e.g., 0.05 M)

Materials:

- Analytical grade dipotassium tetraborate tetrahydrate ($K_2B_4O_7 \cdot 4H_2O$)
- Deionized water
- Analytical balance
- 100 mL volumetric flask
- Weighing boat

Procedure:

- Accurately weigh approximately 1.5275 g of dipotassium tetraborate tetrahydrate into a clean, dry weighing boat.
- Quantitatively transfer the weighed solid into a 100 mL volumetric flask.
- Add approximately 50 mL of deionized water to the flask and swirl gently to dissolve the solid.
- Once dissolved, dilute the solution to the calibration mark with deionized water.
- Stopper the flask and invert it several times to ensure homogeneity.

Standardization of Hydrochloric Acid (~0.1 M) with Dipotassium Tetraborate

Materials:

- Standard dipotassium tetraborate solution (from section 4.1)
- Hydrochloric acid solution (~0.1 M)
- Methyl Red or Screened Methyl Orange indicator solution
- 25 mL pipette

- 50 mL burette
- 250 mL conical flasks (x3)
- Burette stand and clamp
- White tile

Procedure:

- Rinse the 50 mL burette with the ~0.1 M HCl solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.
- Pipette 25.00 mL of the standard dipotassium tetraborate solution into three separate 250 mL conical flasks.
- Add 2-3 drops of Methyl Red or Screened Methyl Orange indicator to each flask. The solution should be yellow.
- Titrate the first flask with the HCl solution while continuously swirling the flask. The endpoint is reached when the solution color changes from yellow to a faint orange-red.[\[8\]](#)[\[9\]](#)
- Record the final burette reading.
- Repeat the titration for the other two flasks. The titration volumes should agree within 0.1 mL.
- Calculate the exact molarity of the hydrochloric acid solution.

Calculation:

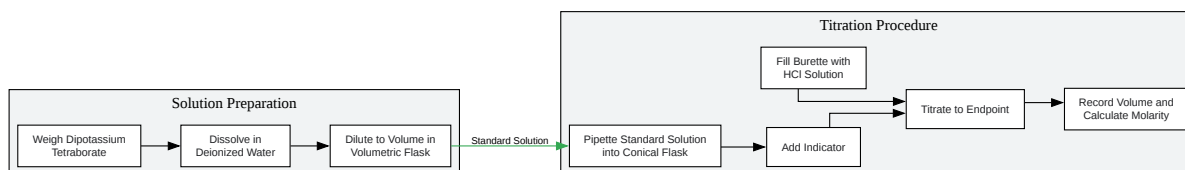
The molarity of the HCl solution can be calculated using the following formula:

$$\text{Molarity of HCl (M}_{\text{HCl}}) = (\text{Molarity of K}_2\text{B}_4\text{O}_7 \times \text{Volume of K}_2\text{B}_4\text{O}_7) / (\text{Volume of HCl} \times 0.5)$$

Note: The factor of 0.5 is due to the 1:2 stoichiometric ratio between dipotassium tetraborate and HCl.

Visualizations

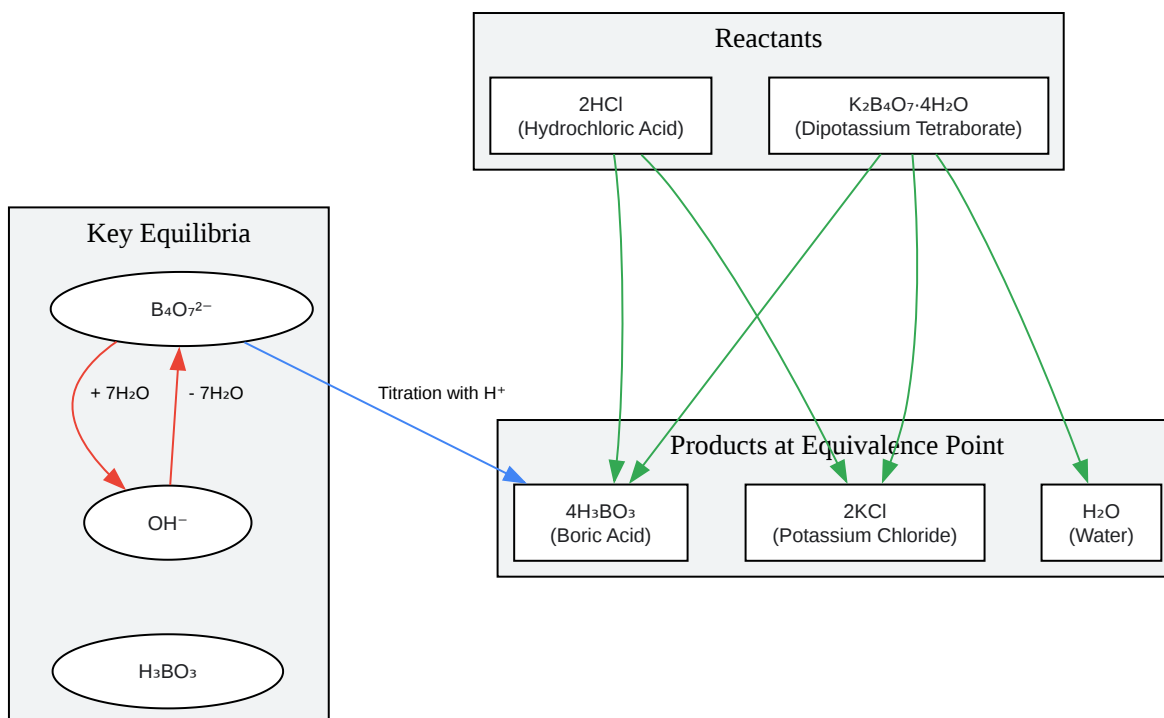
Titration Workflow



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Caption: Experimental workflow for the standardization of HCl using dipotassium tetraborate.

Titration Reaction and Equilibria



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